

# Application Notes and Protocols for Btk-IN-18 in Immunology Research

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## Compound of Interest

Compound Name: *Btk-IN-18*  
Cat. No.: *B15139511*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Btk-IN-18**, a potent and selective covalent inhibitor of Bruton's tyrosine kinase (Btk), in immunology research. Detailed protocols for key in vitro and in vivo experiments are provided to facilitate the investigation of Btk signaling in various immunological contexts, including B-cell activation, autoimmune disease models, and off-target kinase profiling.

## Introduction to Btk-IN-18

**Btk-IN-18** is a powerful research tool for dissecting the roles of Btk in immune cell function. As a covalent inhibitor, it forms an irreversible bond with a cysteine residue (Cys481) in the active site of Btk, leading to sustained inhibition of its kinase activity.<sup>[1]</sup> This property makes it particularly useful for studies requiring long-lasting and complete Btk inactivation. Btk is a critical component of the B-cell receptor (BCR) signaling pathway and is also involved in signaling downstream of other immune receptors, such as Fc receptors.<sup>[2][3]</sup> Dysregulation of Btk activity is implicated in various autoimmune and inflammatory diseases, making it a key therapeutic target.<sup>[3][4]</sup>

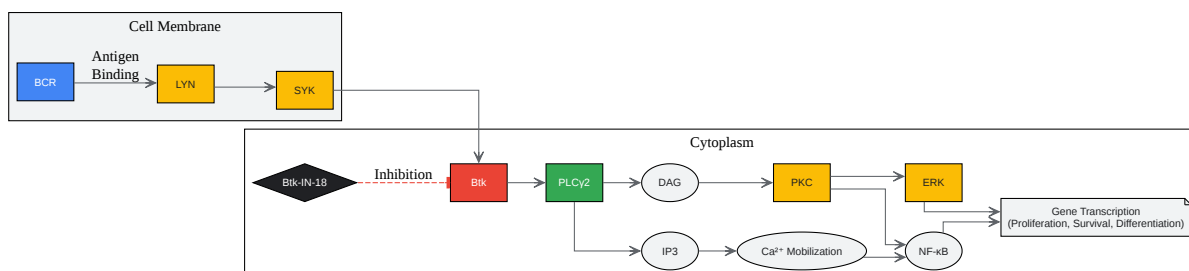
## Data Presentation: Quantitative Analysis of Btk-IN-18 Activity

The following table summarizes the inhibitory activity of **Btk-IN-18** against its primary target, Btk, and a panel of other kinases. This data is essential for understanding the potency and selectivity of the inhibitor.

Target Kinase	IC50 (nM)	Assay Conditions	Reference
Btk	142	In vitro kinase assay	<a href="#">[1]</a>
Btk (in human whole blood)	84	Anti-IgM-induced B-cell activation	<a href="#">[1]</a>
BMX	129	In vitro kinase assay	<a href="#">[1]</a>
LCK	130	In vitro kinase assay	<a href="#">[1]</a>
ErbB4	377	In vitro kinase assay	<a href="#">[1]</a>
TEC	409	In vitro kinase assay	<a href="#">[1]</a>
TXK	1770	In vitro kinase assay	<a href="#">[1]</a>

## Signaling Pathway Analysis

The following diagram illustrates the B-cell receptor (BCR) signaling pathway and the point of intervention for **Btk-IN-18**.

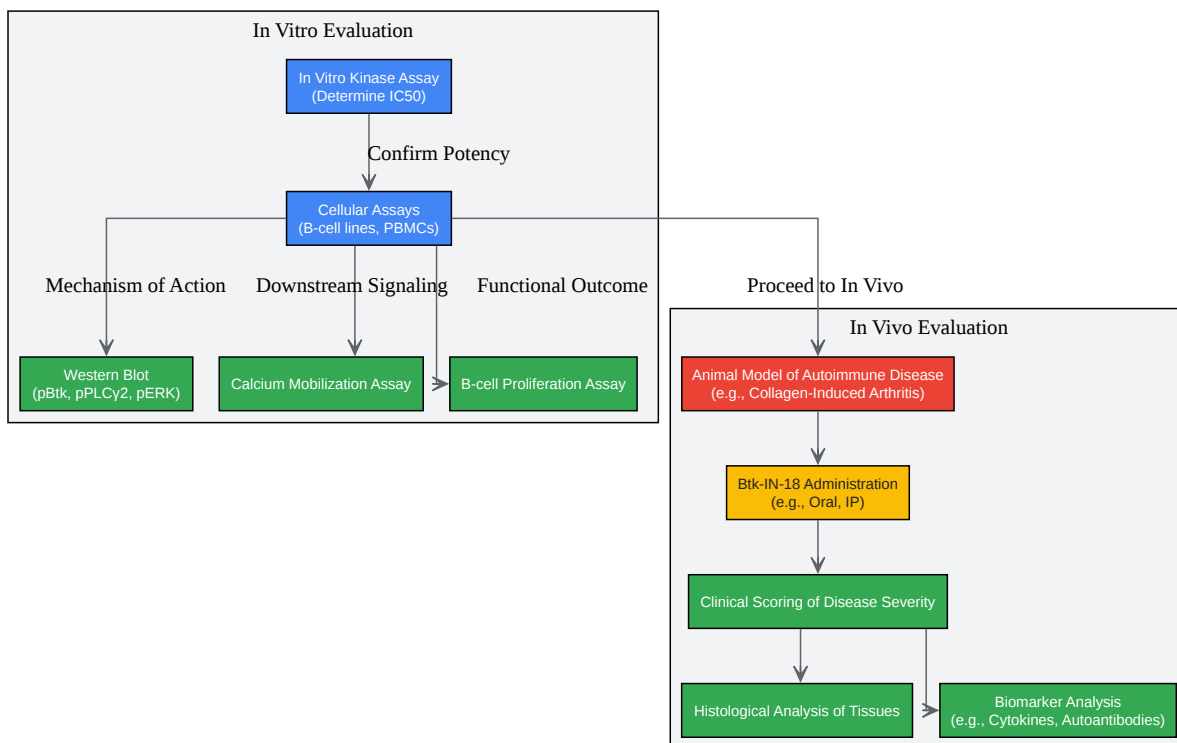


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BCR signaling pathway and **Btk-IN-18**'s point of inhibition.

## Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the efficacy of **Btk-IN-18** in an immunological context.



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## References

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